

Preparation of Ponceau MX Solution for Histological Staining

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Compound of Interest

Compound Name: Ponceau MX

CAS No.: 7481-49-4

Cat. No.: B1216454

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Application Note

Ponceau MX, also known by its synonyms Ponceau 2R, Xylidine Ponceau, and Acid Red 26, is an anionic azo dye with the chemical formula $C_{18}H_{14}N_2Na_2O_7S_2$ and a molecular weight of approximately 480.42 g/mol. [1][2] It is readily soluble in water. [1] This red dye is a crucial component in various histological staining procedures, most notably as a key ingredient in the cytoplasmic stain for Masson's trichrome staining protocol. [2][3][4]

The primary application of **Ponceau MX** is in the differential staining of tissue components, where it imparts a vibrant red color to cytoplasm, muscle fibers, and keratin. [3] In the context of Masson's trichrome stain, **Ponceau MX** is typically used in conjunction with Acid Fuchsin to form the "Ponceau-Acid Fuchsin" solution. This solution provides the initial red staining of the tissue section. Subsequent steps in the trichrome protocol then differentiate the tissue elements, ultimately staining collagen blue or green and nuclei black, providing a stark and informative contrast.

It is important to distinguish **Ponceau MX** from Ponceau S. While both are red anionic dyes, Ponceau S is primarily utilized for the rapid and reversible staining of proteins on nitrocellulose or PVDF membranes in Western blotting applications.[5] **Ponceau MX**, on the other hand, is the dye of choice for the specific histological applications described herein.

This document provides detailed protocols for the preparation of **Ponceau MX**-containing solutions and their application in Masson's trichrome staining.

Chemical Properties of Ponceau MX

A summary of the key chemical properties of **Ponceau MX** is provided in the table below.

Property	Value
Synonyms	Ponceau 2R, Xylidine Ponceau, Acid Red 26, C.I. 16150
Molecular Formula	$C_{18}H_{14}N_2Na_2O_7S_2$
Molecular Weight	480.42 g/mol [1]
Appearance	Red powder
Solubility	Readily soluble in water[1]

Preparation of Ponceau MX - Acid Fuchsin Staining Solution for Masson's Trichrome

The **Ponceau MX** - Acid Fuchsin solution is a critical component of the Masson's trichrome stain, responsible for the red staining of cytoplasmic elements. Several variations of this solution exist. The following table summarizes some common formulations.

Formulation	Ponceau MX (Ponceau 2R)	Acid Fuchsin	Glacial Acetic Acid	Distilled Water
Variant 1[1]	0.5 g	0.5 g	1.0 mL	100 mL
Variant 2[6]	0.65 g	0.35 g	1.0 mL	100 mL
Variant 3[6]	1.0 g	-	1.0 mL	100 mL
Variant 4[6]	1.0 g	1.0 g	1.0 mL	100 mL

Experimental Protocol: Preparation of Ponceau MX - Acid Fuchsin Solution (Variant 1)

This protocol describes the preparation of 100 mL of a commonly used **Ponceau MX** - Acid Fuchsin staining solution.

Materials:

- **Ponceau MX** (Ponceau 2R, Acid Red 26) powder
- Acid Fuchsin powder
- Glacial Acetic Acid
- Distilled or deionized water
- 100 mL graduated cylinder
- 150 mL glass beaker
- Magnetic stirrer and stir bar
- Weighing paper/boat
- Analytical balance
- Storage bottle

Procedure:

- **Measure Water:** Using a graduated cylinder, measure 100 mL of distilled or deionized water and pour it into a 150 mL glass beaker.
- **Add Stir Bar:** Place a magnetic stir bar into the beaker and place the beaker on a magnetic stirrer.
- **Weigh Dyes:** Carefully weigh out 0.5 g of **Ponceau MX** powder and 0.5 g of Acid Fuchsin powder.
- **Dissolve Dyes:** While the water is stirring, slowly add the weighed **Ponceau MX** and Acid Fuchsin powders to the beaker. Continue stirring until the dyes are completely dissolved.
- **Add Acetic Acid:** Once the dyes are fully dissolved, add 1.0 mL of glacial acetic acid to the solution.
- **Mix Thoroughly:** Allow the solution to mix for an additional 5-10 minutes to ensure homogeneity.
- **Store Solution:** Transfer the prepared solution to a clearly labeled storage bottle. Store at room temperature.

Experimental Protocol: Masson's Trichrome Staining

This protocol provides a comprehensive workflow for performing Masson's trichrome staining on paraffin-embedded tissue sections using the prepared **Ponceau MX** - Acid Fuchsin solution.

Reagents:

- Bouin's Solution (optional, for mordanting)
- Weigert's Iron Hematoxylin (Working Solution)
- **Ponceau MX** - Acid Fuchsin Solution

- Phosphomolybdic-Phosphotungstic Acid Solution (5% of each)
- Aniline Blue Solution (2.5% in 2% acetic acid)
- 1% Acetic Acid Solution
- Ethanol (70%, 95%, and 100%)
- Xylene
- Resinous mounting medium

Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer slides through two changes of 100% ethanol for 3 minutes each.
 - Transfer slides through two changes of 95% ethanol for 3 minutes each.
 - Rinse slides in 70% ethanol for 3 minutes.
 - Rinse slides in running tap water.
- Mordanting (Optional but Recommended for Formalin-Fixed Tissues):
 - Place slides in Bouin's solution at 56-60°C for 1 hour, or at room temperature overnight.
 - Wash slides in running tap water for 5-10 minutes to remove the yellow color.
- Nuclear Staining:
 - Stain slides in Weigert's iron hematoxylin working solution for 10 minutes.
 - Rinse slides in running warm tap water for 10 minutes.
 - Wash in distilled water.

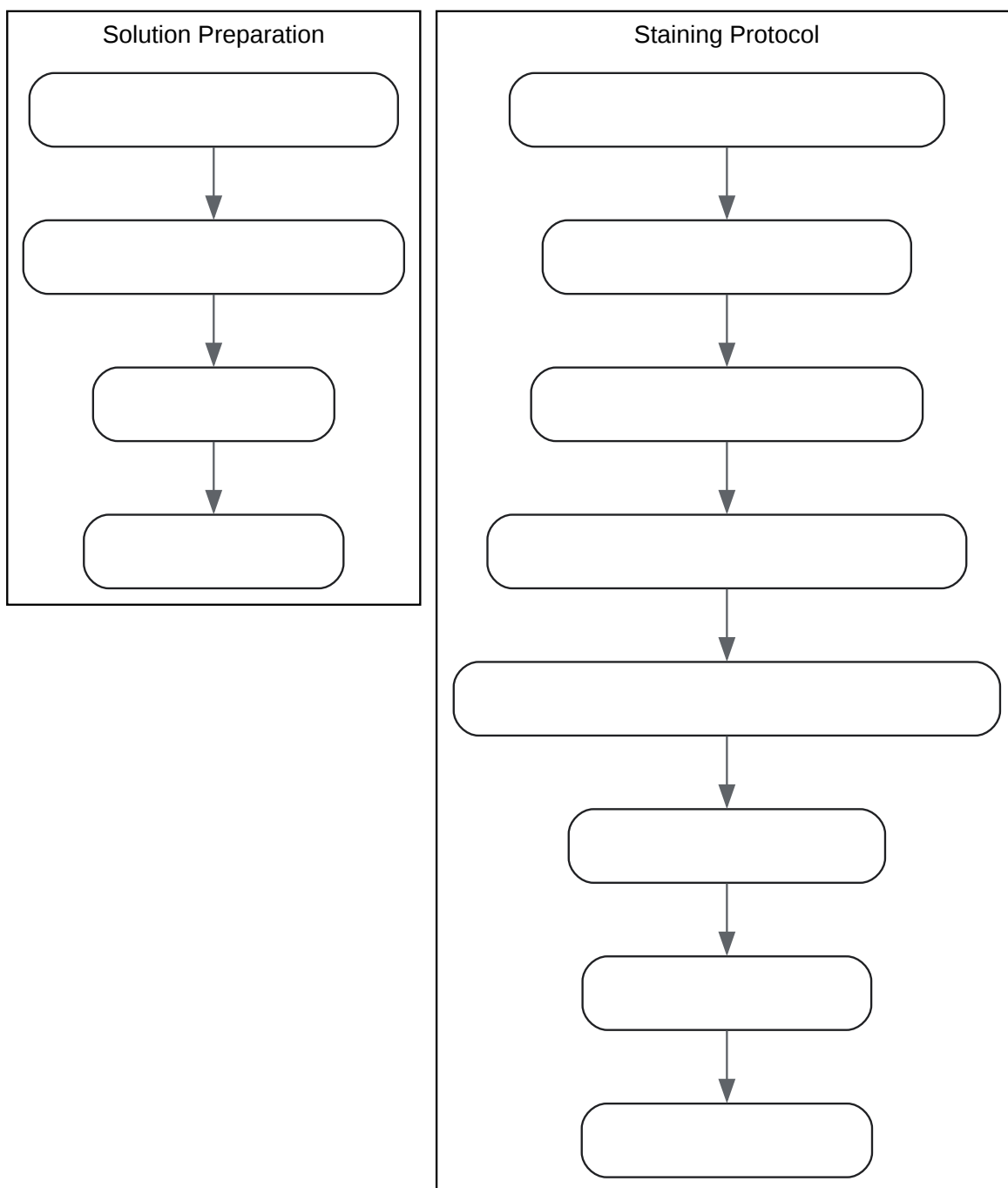
- Cytoplasmic Staining:
 - Stain slides in the prepared **Ponceau MX** - Acid Fuchsin solution for 10-15 minutes.
 - Wash in distilled water.
- Differentiation:
 - Differentiate slides in phosphomolybdic-phosphotungstic acid solution for 10-15 minutes, or until the collagen is no longer red.
- Collagen Staining:
 - Without rinsing, transfer the slides directly to the Aniline Blue solution and stain for 5-10 minutes.
 - Rinse briefly in distilled water.
- Final Differentiation:
 - Differentiate in 1% acetic acid solution for 2-5 minutes.
 - Wash in distilled water.
- Dehydration and Mounting:
 - Dehydrate the slides quickly through 95% ethanol, followed by two changes of absolute ethanol.
 - Clear the slides in two to three changes of xylene.
 - Mount with a resinous mounting medium.

Expected Results:

- Nuclei: Black
- Cytoplasm, Keratin, Muscle Fibers: Red

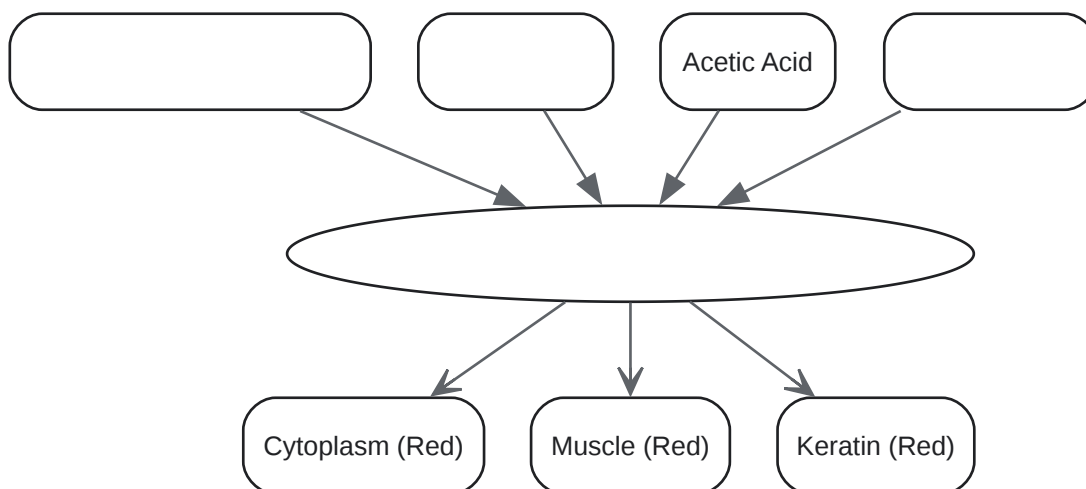
- Collagen: Blue

Diagrams



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Caption: Workflow for the preparation of **Ponceau MX** solution and its use in Masson's Trichrome staining.



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Caption: Logical relationship of components for the **Ponceau MX** - Acid Fuchsin staining solution.

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